

Application Notes & Protocols: Storage and Stability of Heptadecan-9-yl 6-bromohexanoate

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Compound of Interest

Compound Name: *Heptadecan-9-yl 6-bromohexanoate*

Cat. No.: *B15548736*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the recommended storage conditions and stability testing protocols for **Heptadecan-9-yl 6-bromohexanoate**. This information is critical for ensuring the integrity and purity of the compound, which is often utilized as a key intermediate in the synthesis of lipids for lipid nanoparticles (LNPs) in drug delivery applications.^[1]

Product Information

Identifier	Value
IUPAC Name	Heptadecan-9-yl 6-bromohexanoate
CAS Number	2096984-35-7[2]
Molecular Formula	C ₂₃ H ₄₅ BrO ₂
Molecular Weight	433.5 g/mol
Chemical Structure	(Image of the chemical structure of Heptadecan-9-yl 6-bromohexanoate)
Description	A chemical reagent characterized by a bromide atom linked to a C6 ester, which is in turn coupled to the central position of a C17 alkyl chain.[1] The terminal bromide is susceptible to displacement by nucleophiles, making it a versatile intermediate in lipid synthesis.[1]

Recommended Storage Conditions

To maintain the chemical integrity of **Heptadecan-9-yl 6-bromohexanoate**, it is crucial to adhere to appropriate storage conditions. The primary degradation pathways for this molecule are anticipated to be hydrolysis of the ester linkage and nucleophilic substitution of the terminal bromide.

Condition	Recommendation	Rationale
Temperature	Short-term (≤ 30 days): 2-8°C Long-term (> 30 days): -20°C	Refrigerated temperatures slow down potential hydrolytic and substitution reactions. For long-term storage, freezing is recommended to minimize molecular mobility and further reduce degradation rates.
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen).	Minimizes exposure to atmospheric moisture, which can lead to hydrolysis of the ester bond. Also protects against oxidation.
Container	Tightly sealed, amber glass vials or bottles.	Prevents exposure to light and moisture. The inert nature of glass prevents leaching of contaminants.
Light	Protect from light.	Although specific photostability data is unavailable, it is prudent to protect the compound from light to prevent potential photo-induced degradation.
Handling	Use only in a well-ventilated area or under a chemical fume hood. ^[3] Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.	Standard safe handling practice for chemical reagents. ^[3]

Stability Testing Protocol

A formal stability testing program is essential to establish a re-test period or shelf life for **Heptadecan-9-yl 6-bromohexanoate** under defined storage conditions. The following protocol is based on established international guidelines for stability testing of new drug substances.[\[4\]](#)
[\[5\]](#)[\[6\]](#)

Objective

To evaluate the stability of **Heptadecan-9-yl 6-bromohexanoate** under various environmental conditions over time and to identify potential degradation products.

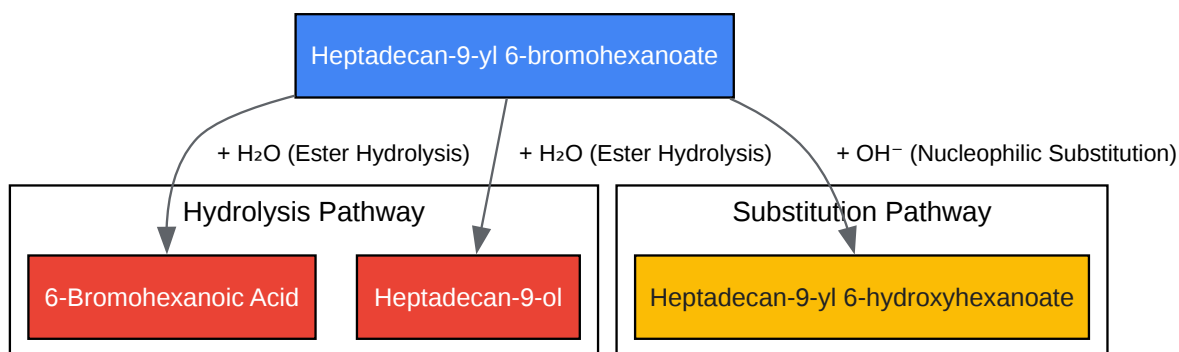
Materials and Equipment

- **Heptadecan-9-yl 6-bromohexanoate** (minimum of three different batches)
- Validated stability-indicating High-Performance Liquid Chromatography (HPLC) method
- Mass Spectrometry (MS) detector
- Gas Chromatography (GC) for residual solvent analysis (if applicable)
- Karl Fischer titrator for water content
- ICH-compliant stability chambers
- Appropriate glassware and analytical balance

Experimental Workflow

The following diagram illustrates the workflow for the stability testing of **Heptadecan-9-yl 6-bromohexanoate**.





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